

# Chemical Identification of 3-Iodo-5-nitrophenol

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**Compound Focus:** 3-Iodo-5-nitrophenol

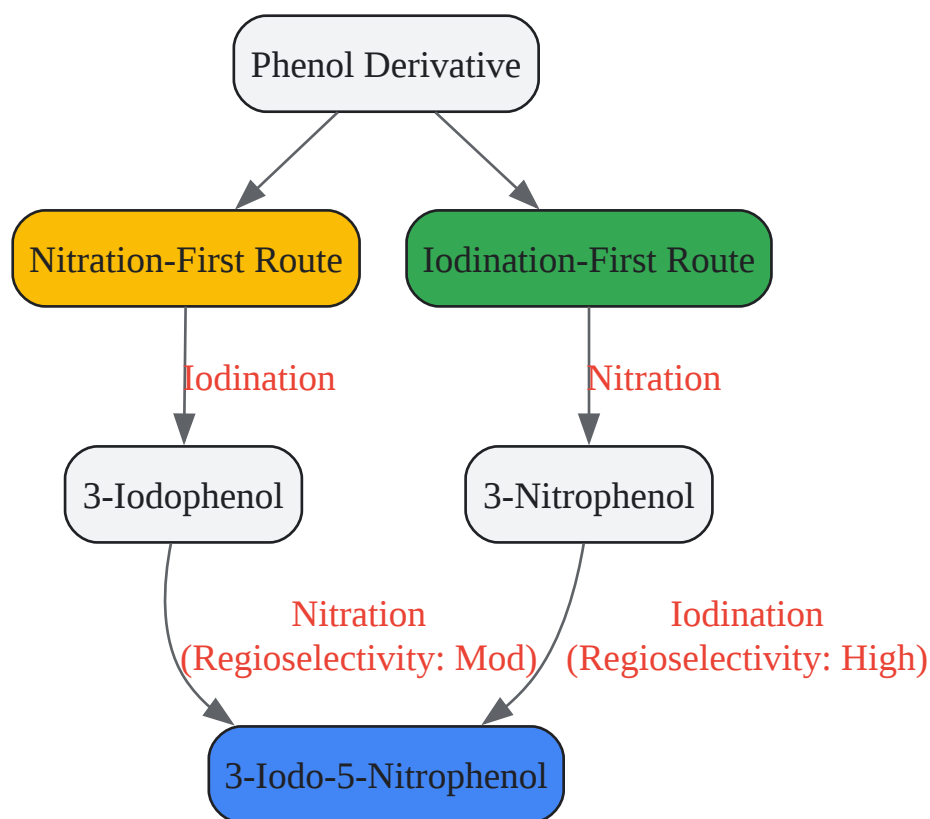
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| Property                 | Details                                                    |
|--------------------------|------------------------------------------------------------|
| Molecular Formula        | C <sub>6</sub> H <sub>4</sub> INO <sub>3</sub> [1] [2] [3] |
| Average Molecular Weight | 265.01 g/mol [1] [2]                                       |
| CAS Registry Number      | 861338-13-8 [1]                                            |
| Canonical SMILES         | <chem>C1=CC(=C(C=C1O)I)N+=O</chem> [2]                     |
| ChemSpider ID            | 13404785 [1]                                               |
| PubChem CID              | 18419979 [3]                                               |

## Synthesis and Transformation Pathways

The synthesis of **3-Iodo-5-nitrophenol** primarily involves **electrophilic aromatic substitution** reactions. The following diagram illustrates the two main strategic approaches.



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Synthetic routes for **3-Iodo-5-nitrophenol** via sequential electrophilic substitution.

## Conventional Solution-Phase Synthesis

- **Iodination-First Approach:** This method often provides higher regioselectivity. It involves the nitration of phenol to form 3-nitrophenol, followed by iodination at the 5-position using an  $I_2$ /oxidant system (e.g.,  $KI/KIO_3$  in acetic acid) [2].
- **Nitration-First Approach:** Starting with 3-iodophenol, direct nitration can yield the product. This route requires controlled conditions to prevent over-nitration or oxidation of the iodo substituent [2].

## Modern Green Synthesis Methods

- **Solid-State Mechanochemical Synthesis:** This solvent-free method involves grinding 3-nitrophenol with an iodine source (e.g.,  $I_2$ ) and a base like  $K_2CO_3$  in a ball mill at room temperature. This approach is environmentally friendly, reduces reaction time, and can achieve high yields and purity [2].

- **Other Solvent-Free Protocols:** Melt-phase reactions with N-iodosuccinimide (NIS) or microwave-assisted synthesis on solid supports also provide efficient alternatives to traditional methods [2].

## Environmental Stability and Relevance

**3-Iodo-5-nitrophenol** is classified as a halogenated nitrophenol (HNP). Recent research indicates that such compounds can be found in water systems as **disinfection byproducts (DBPs)**, which are of significant toxicological concern [4].

- **Kinetic Stability:** Studies on similar iodinated nitrophenols show they are generally **persistent** in drinking water under typical distribution system conditions (over 24 hours). Their degradation during hydrolysis and chloramination is negligible, though they can react with free chlorine, following second-order kinetics [4].
- **Transformation Pathways:** In water treatment, HNPs can undergo transformation, leading to various products. The electron-withdrawing nitro group on the ring influences their specific reaction pathways [4].

## Suggestions for Locating Spectral Data

Since the core spectral data was not found, here are targeted steps you can take to locate it:

- **Check Commercial Suppliers:** Major chemical suppliers (e.g., Sigma-Aldrich, TCI Chemicals) often provide analytical data for their products.
- **Search Specialized Databases:** Use institutional access to comprehensive spectral databases such as **SciFinder-n**, **Reaxys**, or **SDBS (Spectral Database for Organic Compounds)**.
- **Explore Scientific Literature:** Conduct a thorough search on academic platforms like Google Scholar or PubMed using the CAS number (861338-13-8) as a keyword, as spectral data is often found within research articles.

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## References

1. 3-Iodo-5-nitrophenol | C<sub>6</sub>H<sub>4</sub>INO<sub>3</sub> [chemspider.com]
2. Buy 3-Iodo-5-nitrophenol (EVT-1590594) [evitachem.com]
3. 3-Iodo-5-nitrophenol | C<sub>6</sub>H<sub>4</sub>INO<sub>3</sub> | CID 18419979 [pubchem.ncbi.nlm.nih.gov]
4. Kinetic stability and transformation pathway of halogenated ... [sciencedirect.com]

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